

# A Comprehensive Technical Guide to the Physical Properties of 1,2-Butylene Carbonate

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## Compound of Interest

Compound Name: 4-Ethyl-1,3-dioxolan-2-one

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of 1,2-butylene carbonate (also known as **4-ethyl-1,3-dioxolan-2-one**). The information is curated for researchers, scientists, and professionals in drug development who require precise data for formulation, synthesis, and analytical applications. This document summarizes key quantitative data in a structured format, details the experimental methodologies for their determination, and visualizes relevant synthetic pathways.

## Core Physical and Chemical Properties

1,2-Butylene carbonate is a cyclic carbonate ester recognized for its utility as a polar aprotic solvent, particularly in applications such as electrolytes for lithium-ion batteries and as a versatile chemical intermediate. Its physical characteristics are crucial for its application and handling. It presents as a clear, colorless liquid with an ether-like or characteristic odor.<sup>[1][2]</sup>

## Quantitative Physical Properties

The following table summarizes the key physical properties of 1,2-butylene carbonate, compiled from various scientific and technical sources. Discrepancies in reported values can be attributed to different experimental conditions and measurement techniques.

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>8</sub> O <sub>3</sub>
Molecular Weight	116.12 g/mol
Density	1.107 g/cm <sup>3</sup> [3][4], 1.14 g/cm <sup>3</sup> at 25 °C[1][5], 1.141 g/cm <sup>3</sup> [6], 1.15 g/cm <sup>3</sup> [7][8]
Boiling Point	238.7 °C at 760 mmHg[3][9], 240 °C at 1000 hPa[1], 250 °C[6], 74-80 °C at 0.8 Torr[4]
Melting Point	-45 °C[1][3][4], -50 °C[6], -53 °C[5]
Flash Point	121 °C (closed cup)[1], 128.4 °C[3][9], 135 °C[4][6]
Refractive Index	1.426 - 1.428[4]
Vapor Pressure	0.024 hPa at 20 °C[1]
Solubility	Soluble in cold water[1]
Log P (octanol/water)	0[1], 0.099 (estimated)[9]

## Experimental Protocols for Property Determination

The following sections outline the standard experimental methodologies for determining the key physical properties of liquid compounds like 1,2-butylene carbonate.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and accurate method for its determination is distillation.[8][10]

Methodology:

- A sample of 1,2-butylene carbonate (approximately 5-10 mL) is placed in a round-bottom distillation flask.
- A boiling chip is added to ensure smooth boiling.

- The flask is fitted with a distillation head, a condenser, and a collection flask. A thermometer is positioned so that the top of the bulb is level with the side arm of the distillation head.
- The flask is gently heated.
- The temperature is recorded when the liquid begins to boil and a steady stream of distillate is collected. This constant temperature is the boiling point.[\[11\]](#)
- The atmospheric pressure should be recorded as the boiling point is pressure-dependent.

## Determination of Density

The density of a liquid is its mass per unit volume. This can be determined using a pycnometer or by direct mass and volume measurements.[\[1\]](#)[\[4\]](#)

Methodology (using a graduated cylinder and balance):

- An empty, dry 25 mL graduated cylinder is weighed on an analytical balance.
- A known volume of 1,2-butylene carbonate (e.g., 20 mL) is added to the graduated cylinder. The volume is read from the bottom of the meniscus.[\[4\]](#)
- The graduated cylinder containing the liquid is reweighed.
- The mass of the 1,2-butylene carbonate is calculated by subtracting the mass of the empty cylinder from the mass of the filled cylinder.
- The density is calculated by dividing the mass of the liquid by its volume.
- For higher accuracy, measurements should be repeated, and the average value should be taken.[\[12\]](#) The temperature of the liquid should also be recorded as density is temperature-dependent.[\[4\]](#)

## Determination of Refractive Index

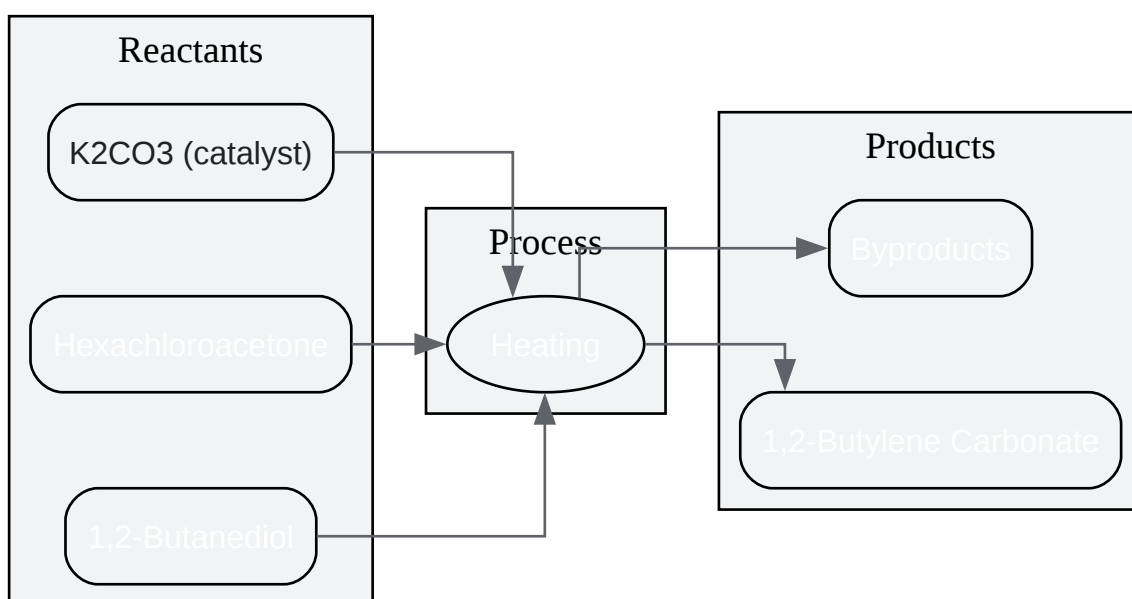
The refractive index of a liquid is a measure of how much the path of light is bent, or refracted, when entering the liquid. It is a characteristic property that can be used for identification and purity assessment. An Abbe refractometer is a common instrument for this measurement.[\[7\]](#)

Methodology (using an Abbe refractometer):

- The refractometer is calibrated using a standard liquid with a known refractive index.
- A few drops of 1,2-butylene carbonate are placed on the prism of the refractometer.
- The prism is closed and the light source is adjusted.
- The adjustment knob is turned until the boundary line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- The refractive index is read from the instrument's scale.
- The temperature is controlled and recorded as the refractive index is temperature-dependent.

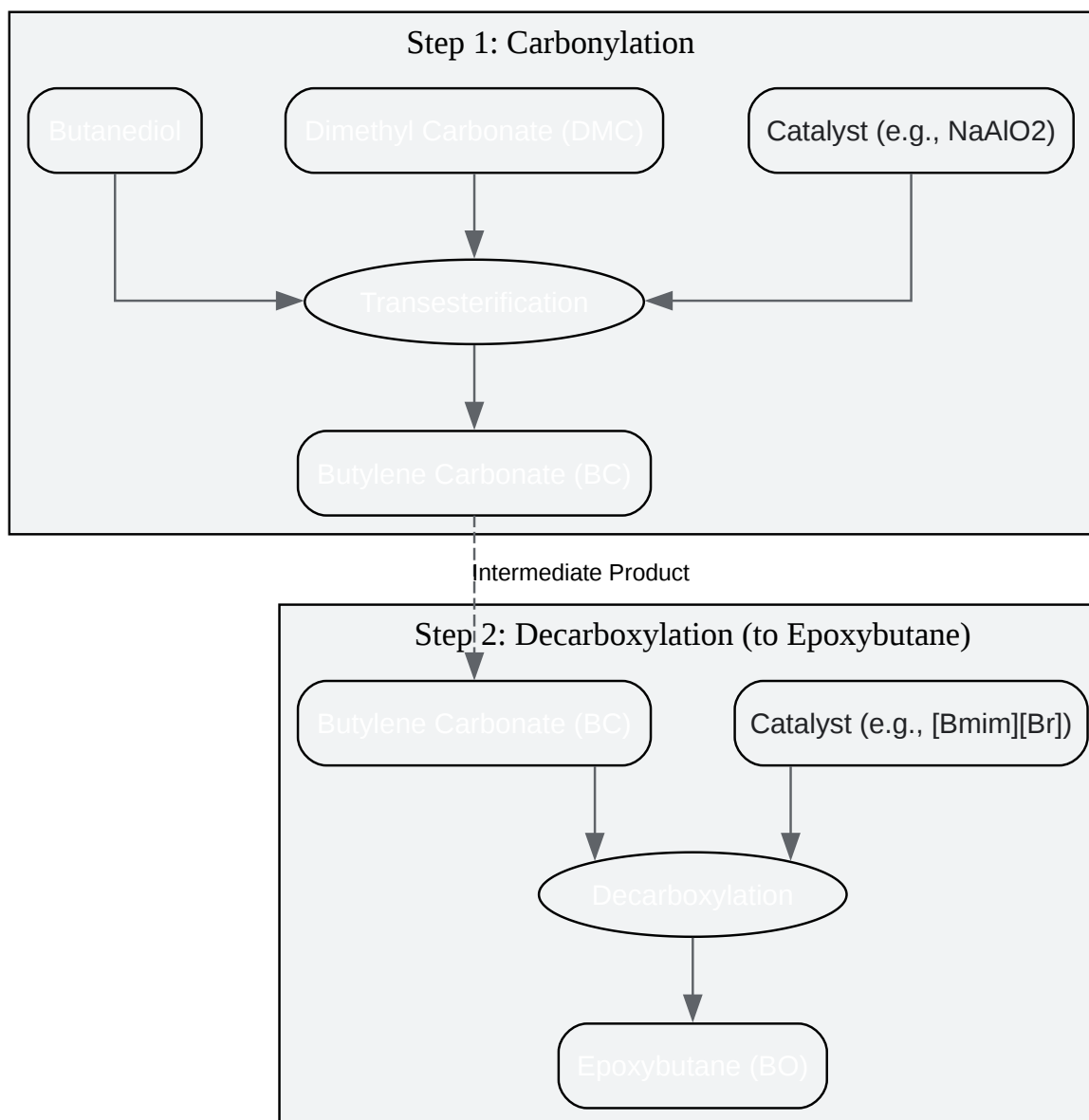
## Synthesis of 1,2-Butylene Carbonate: Experimental Workflows

The synthesis of 1,2-butylene carbonate can be achieved through several routes. The following diagrams illustrate the logical flow of three common synthetic methods.



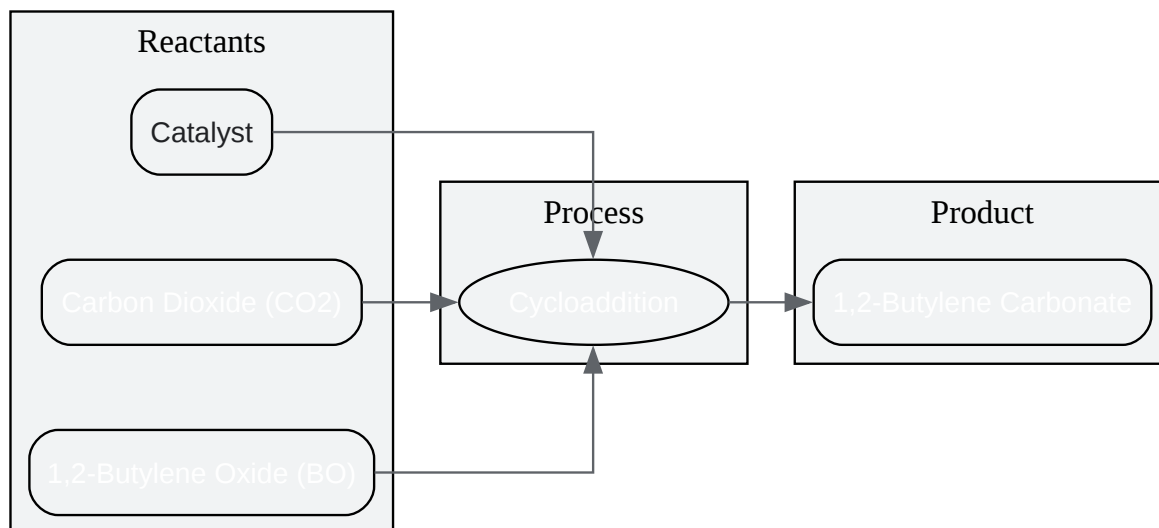
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Caption: Synthesis of 1,2-butylene carbonate from 1,2-butanediol and hexachloroacetone.[13]



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Caption: A two-step process for the synthesis of epoxybutane via a butylene carbonate intermediate.[14]



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Caption: Synthesis of 1,2-butylene carbonate via the cycloaddition of 1,2-butylene oxide and CO<sub>2</sub>.<sup>[15]</sup>

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